

Meta-analysis of Trinexapac-ethyl's effect on grain yield across different studies

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trinexapac-ethyl

Cat. No.: B166841

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Trinexapac-ethyl: A Meta-analytic Comparison of its Impact on Grain Yield

For researchers, scientists, and drug development professionals, this guide provides a comprehensive meta-analytic comparison of **Trinexapac-ethyl**'s effect on grain yield. It objectively evaluates its performance against other plant growth regulators, supported by experimental data, detailed methodologies, and visual representations of its mechanism of action.

Trinexapac-ethyl is a widely used plant growth regulator that has demonstrated efficacy in increasing grain yield in various cereal crops.[1][2][3] Its primary mode of action is the inhibition of the biosynthesis of gibberellins, a class of hormones responsible for stem elongation.[4][5] By reducing plant height, **Trinexapac-ethyl** mitigates the risk of lodging—the bending over of stems—which can significantly hamper harvesting and reduce grain quality and yield. This guide synthesizes findings from multiple studies to provide a clear comparison of **Trinexapac-ethyl** with other plant growth regulators and to elucidate its effect on grain yield under different experimental conditions.

Comparative Analysis of Grain Yield

The application of **Trinexapac-ethyl** has been shown to influence grain yield, although the extent of this effect can vary depending on the crop, application rate, timing, and environmental conditions. The following table summarizes quantitative data from several studies, comparing

the grain yield in crops treated with **Trinexapac-ethyl** against untreated controls and other plant growth regulators such as chlormequat chloride and prohexadione-calcium.

Crop	Plant Growth Regulator	Application Rate (g a.i./ha)	Application Timing	Grain Yield (t/ha)	% Change from Control	Reference
Winter Wheat	Trinexapac-ethyl	75	2nd node stage	-	+8.0%	Matysiak, 2006
Trinexapac-ethyl	125	2nd node stage	-	+8.5%	Matysiak, 2006	
Trinexapac-ethyl + Chlormequat chloride	50 + 675	2nd node stage	-	+8.5%	Matysiak, 2006	
Control	0	-	-	0%	Matysiak, 2006	
Winter Wheat	Trinexapac-ethyl	-	Early stem elongation	-	Increased	Merry et al., 2015
Chlormequat chloride	-	Mid tillering	-	+7.5%	Merry et al., 2015	
Chlormequat chloride	-	Early stem elongation	-	+4.1%	Merry et al., 2015	
Control	0	-	-	0%	Merry et al., 2015	
Lodging-sensitive Wheat	Trinexapac-ethyl	-	-	4.8 (avg. of all regulators)	~+50%	de Souza et al., 2017
Prohexadiene-calcium	-	-	4.8 (avg. of all regulators)	~+50%	de Souza et al., 2017	
Ethephon	-	-	4.8 (avg. of all regulators)	~+50%	de Souza et al., 2017	

Chlormequat chloride	-	-	4.8 (avg. of all regulators)	~+50%	de Souza et al., 2017	
Control	0	-	3.1	0%	de Souza et al., 2017	
White Oat	Trinexapac-ethyl	100	1st node visible & 2nd noticeable	Increased	-	Nornberg et al., 2021
Trinexapac-ethyl	150	1st node visible & 2nd noticeable	Increased	-	Nornberg et al., 2021	
Trinexapac-ethyl	100	2nd node visible & 3rd noticeable	Increased	-	Nornberg et al., 2021	
Trinexapac-ethyl	150	2nd node visible & 3rd noticeable	Increased	-	Nornberg et al., 2021	
Control	0	-	-	0%	Nornberg et al., 2021	

Experimental Protocols

To ensure the reproducibility and validity of the findings, it is crucial to understand the methodologies employed in the cited studies. Below are summaries of the experimental protocols from key research.

Study: Matysiak, 2006

- Crop: Winter wheat (cv. Korweta)

- Experimental Design: Randomized complete block design with four replications.
- Treatments:
 - **Trinexapac-ethyl** at 75 g a.i./ha
 - **Trinexapac-ethyl** at 125 g a.i./ha
 - **Trinexapac-ethyl** (50 g a.i./ha) + Chlormequat chloride (675 g a.i./ha)
 - Untreated control
- Application Timing: 2nd node stage (BBCH 32).
- Data Collection: Plant height, internode length, chlorophyll content, and yield components.

Study: de Souza et al., 2017

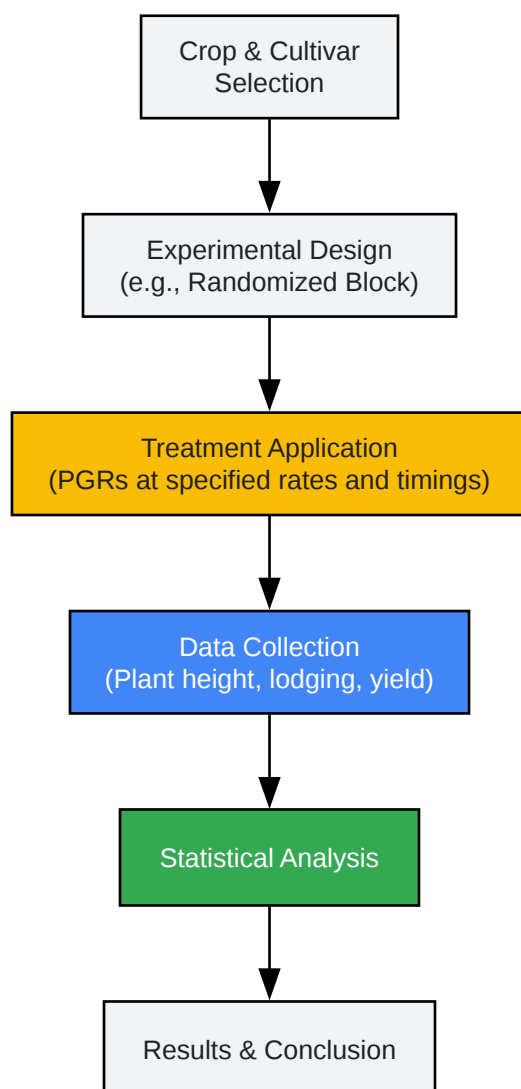
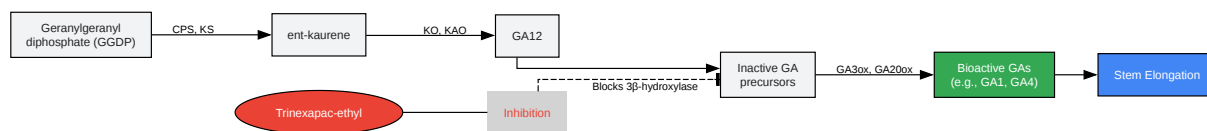
- Crop: Lodging-sensitive wheat (cv. TBIO-Pioneiro)
- Experimental Design: Randomized complete block design with nine replicates.
- Treatments:
 - **Trinexapac-ethyl**
 - Ethephon
 - Prohexadione-calcium
 - Chlormequat chloride
 - Untreated control
 - (Rates were based on manufacturer's recommendations for other crops)
- Data Collection: Plant height, lodging percentage, thousand-grain weight, and grain yield.

Study: Nornberg et al., 2021

- Crop: White oat (cvs. IPR Artemis and URS Corona)
- Experimental Design: Randomized block design with a 4 x 3 factorial arrangement and four replications.
- Treatments:
 - **Trinexapac-ethyl** doses: 0, 50, 100, and 150 g a.i./ha
 - Application timings:
 - T1: First node noticeable
 - T2: First node visible and second node noticeable
 - T3: Second node visible and third node noticeable
- Data Collection: Plant height, lodging percentage, panicles per square meter, and grain yield.

Signaling Pathway and Experimental Workflow

To visually represent the mechanism of action and the research process, the following diagrams have been generated using Graphviz (DOT language).



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- To cite this document: BenchChem. [Meta-analysis of Trinexapac-ethyl's effect on grain yield across different studies]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166841#meta-analysis-of-trinexapac-ethyl-s-effect-on-grain-yield-across-different-studies]

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